

An In-depth Technical Guide to the Tin-Zinc (Sn-Zn) Eutectic System

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Compound of Interest

Compound Name: Tin-ZINC

Cat. No.: B8454451

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The **Tin-Zinc** (Sn-Zn) eutectic system is a significant lead-free solder alloy valued for its low melting point, favorable mechanical properties, and cost-effectiveness. This guide provides a comprehensive overview of its core properties, experimental characterization protocols, and fundamental phase relationships, tailored for researchers and materials scientists.

Core Properties of the Sn-Zn Eutectic System

The Sn-Zn alloy system is characterized by a simple eutectic reaction. The properties of the eutectic and near-eutectic compositions are of primary interest for soldering applications.

Table 1: Composition and Thermal Properties of the Sn-Zn Eutectic Alloy

Property	Value
Eutectic Composition	91 wt% Sn - 9 wt% Zn
Eutectic Melting Point	198 °C (471 K)
Heat of Fusion	~98.3 J/g
Thermal Conductivity	~66 W/m·K

| Coefficient of Thermal Expansion (CTE) | ~20-23 ppm/°C |

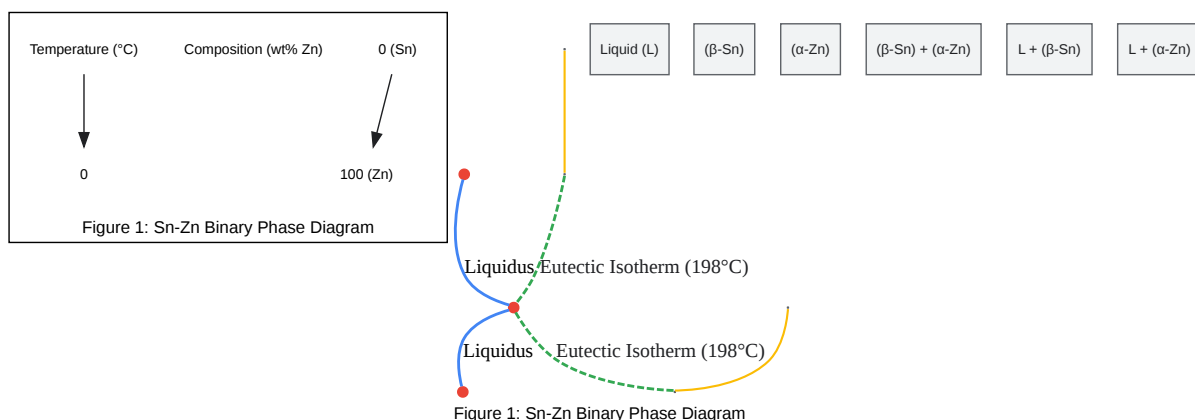
Table 2: Mechanical Properties of the Sn-Zn Eutectic Alloy

Property	Value
Ultimate Tensile Strength (UTS)	35 - 55 MPa
Yield Strength	~30 MPa
Elongation to Failure	20 - 40%
Young's Modulus	30 - 50 GPa
Hardness (Vickers)	12 - 18 HV

| Density | ~7.29 g/cm³ |

The Sn-Zn Phase Diagram

The equilibrium phase diagram for the Sn-Zn system dictates the phases present at different compositions and temperatures. The diagram is dominated by a single eutectic point and limited solid solubility at the tin-rich and zinc-rich ends.



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Caption: Figure 1: Schematic of the Sn-Zn binary phase diagram.

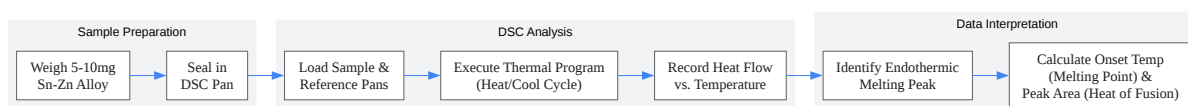
Experimental Protocols

Characterizing the Sn-Zn eutectic system involves several standard materials science techniques.

Objective: To determine the eutectic melting point and heat of fusion.

Methodology:

- **Sample Preparation:** Weigh 5-10 mg of the Sn-Zn alloy into a standard aluminum DSC pan.
- **Instrument Setup:** Place the sample pan and an empty reference pan into the DSC instrument.
- **Thermal Program:**
 - Equilibrate the sample at room temperature (e.g., 25 °C).
 - Ramp the temperature at a controlled rate (e.g., 10 °C/min) to a point well above the expected melting temperature (e.g., 250 °C).
 - Hold isothermally for 2-5 minutes to ensure complete melting.
 - Cool the sample back to room temperature at the same controlled rate.
- **Data Analysis:** The resulting heat flow vs. temperature curve will show an endothermic peak during heating. The onset temperature of this peak corresponds to the eutectic melting point. The integrated area of the peak is used to calculate the heat of fusion.



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Caption: Figure 2: Experimental workflow for DSC analysis.

Objective: To observe the eutectic microstructure.

Methodology:

- Mounting: Mount the alloy sample in an epoxy or phenolic resin.
- Grinding: Sequentially grind the sample surface using silicon carbide (SiC) papers of decreasing grit size (e.g., 240, 400, 600, 800, 1200 grit). Use water as a lubricant and rinse thoroughly between steps.
- Polishing: Polish the ground surface using diamond suspensions on a polishing cloth, typically starting with 6 μm , then 3 μm , and finishing with a 1 μm paste.
- Etching: To reveal the grain boundaries and phase morphology, etch the polished surface. A common etchant for Sn-Zn is a solution of 2% Nital (2 ml nitric acid in 98 ml ethanol). Immerse or swab the sample for a few seconds.
- Microscopy: Rinse and dry the sample immediately after etching. Observe the microstructure using an optical microscope or a Scanning Electron Microscope (SEM). The eutectic structure will appear as a fine, lamellar mixture of the tin-rich ($\beta\text{-Sn}$) and zinc-rich ($\alpha\text{-Zn}$) phases.

Objective: To determine Ultimate Tensile Strength (UTS), Yield Strength, and Elongation.

Methodology:

- Sample Preparation: Cast or machine the Sn-Zn alloy into a standardized "dog-bone" tensile specimen shape (as per ASTM E8 or similar standards).
- Testing: Mount the specimen in a universal testing machine (tensometer) equipped with a load cell and an extensometer.
- Execution: Apply a uniaxial tensile load at a constant strain rate (e.g., 10^{-3} s^{-1}) until the specimen fractures.

- Data Acquisition: Continuously record the applied load and the elongation of the specimen's gauge length.
- Analysis: Convert the load-elongation data into a stress-strain curve. From this curve, determine the key mechanical properties:
 - Yield Strength: The stress at which plastic deformation begins (often determined by the 0.2% offset method).
 - Ultimate Tensile Strength (UTS): The maximum stress the material can withstand.
 - Elongation to Failure: The percentage increase in gauge length at the point of fracture.
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